

Health and safety information for Diisopropyl maleate

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Compound of Interest

Compound Name: *Diisopropyl maleate*

Cat. No.: *B158051*

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An In-depth Technical Guide to the Health and Safety of **Diisopropyl Maleate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information currently available for **Diisopropyl maleate** (CAS No. 10099-70-4). The information is compiled for professionals in research and development who may handle this substance.

Chemical and Physical Properties

Diisopropyl maleate is the diisopropyl ester of maleic acid.^[1] It is a liquid at room temperature and has limited solubility in water.^{[1][2]}

Table 1: Physicochemical Properties of **Diisopropyl Maleate**

Property	Value	Reference(s)
IUPAC Name	dipropyl (Z)-but-2-enedioate	[3]
CAS Number	10099-70-4	[1][3]
Molecular Formula	C ₁₀ H ₁₆ O ₄	[1][3]
Molecular Weight	200.23 g/mol	[1][3]
Physical State	Liquid	[1]
Boiling Point	225.5°C at 760 mmHg	[1]
Melting Point	-30.15°C	[1][2]
Density	1.027 g/cm ³	[1]
Flash Point	112.3°C	[1]
Water Solubility	9.9 g/L at 20°C	[1][2]
Vapor Pressure	6.2 Pa at 25°C	[1]
LogP (Octanol-Water)	1.95	[1]

Hazard Identification and Classification

Diisopropyl maleate is classified as a skin sensitizer and an eye irritant.[3][4] The primary health concern is the potential to cause an allergic skin reaction upon contact.[1]

Table 2: GHS Classification for **Diisopropyl Maleate**

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement	Reference(s)
Skin Sensitization	1	GHS07 (Exclamation Mark)	Warning	H317: May cause an allergic skin reaction	[1][3]
Serious Eye Damage/Irritation	2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	[4]
Skin Corrosion/Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	[5]
Specific target organ toxicity — Single exposure	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	[5]

Toxicological Profile

Specific toxicological data for **Diisopropyl maleate** is limited.[1] Much of the understanding of its potential hazards is derived from data on structurally similar maleic acid esters.[1] Maleic esters are generally expected to have low acute toxicity, with the notable exception of dimethyl maleate which shows moderate acute oral toxicity.[6] They are not expected to be carcinogenic, mutagenic, or have reproductive toxicity potential.[6]

Table 3: Acute Toxicity Data for Related Maleic Acid Esters

Parameter	Value	Related Compound	Species	Reference(s)
Acute Oral LD ₅₀	>3200 mg/kg bw	Diethyl maleate	Rat	[1]
Acute Oral LD ₅₀	>3730 mg/kg bw	Dibutyl maleate	Rat	[1]
Acute Oral LD ₅₀	1340-1909 mg/kg bw	Dimethyl maleate	Rat	[1]
Acute Dermal LD ₅₀	>2000 mg/kg bw	Dibutyl maleate	Rat	[1]
Skin Sensitization	Positive (EC3: 2-5.8%)	Diethyl maleate	-	[1]

Experimental Protocols

Detailed experimental reports for the toxicological evaluation of **Diisopropyl maleate** are not widely available in public literature. However, standardized OECD guidelines are typically followed for such assessments. Below are representative methodologies for key toxicological endpoints.

Protocol: Acute Oral Toxicity (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Test Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at one of the defined dose levels. The absence or presence of compound-related mortality of the animals dosed at one step will determine the next step, i.e., no further testing is needed, dosing of a further 3 animals at the same dose, or dosing of a further 3 animals at the next higher or the next lower dose level.
- Methodology:
 - Test Animals: Typically, rats of a single sex (usually females) are used. Animals are fasted prior to dosing.

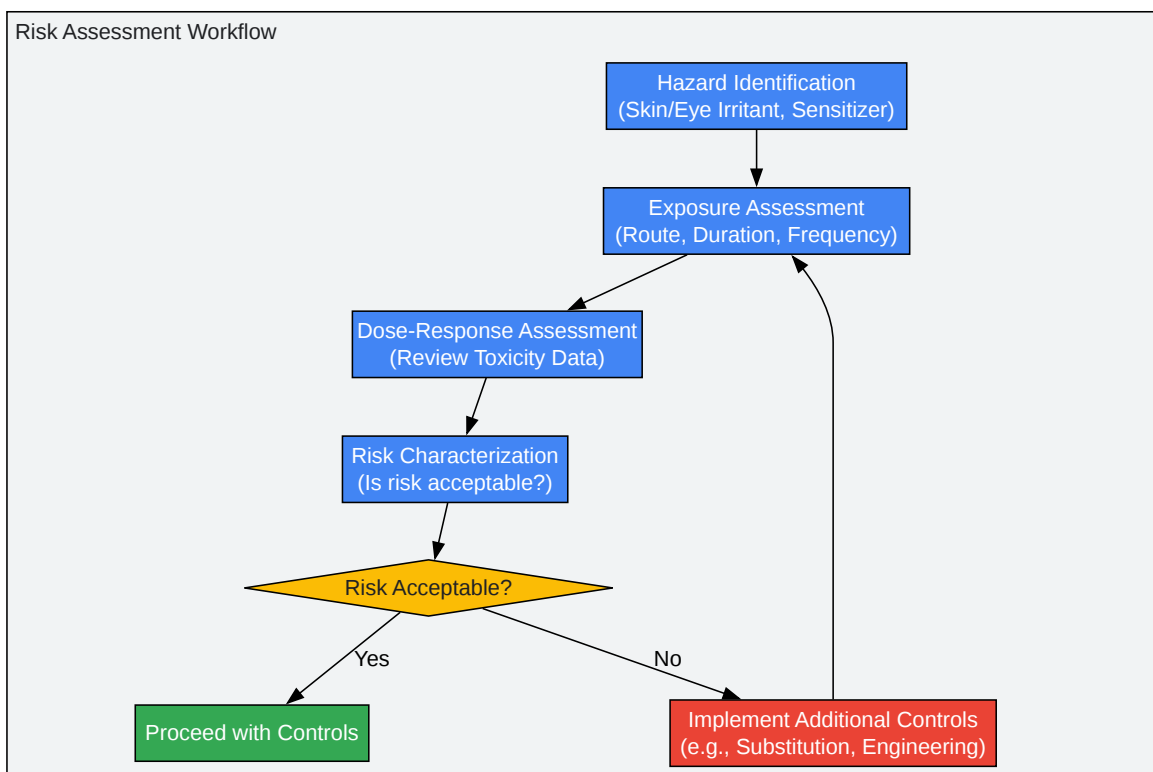
- Dosing: The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and mucous membranes, and also respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and body weight changes for at least 14 days.
- Necropsy: All animals (including those that die during the test) are subjected to gross necropsy at the end of the observation period.

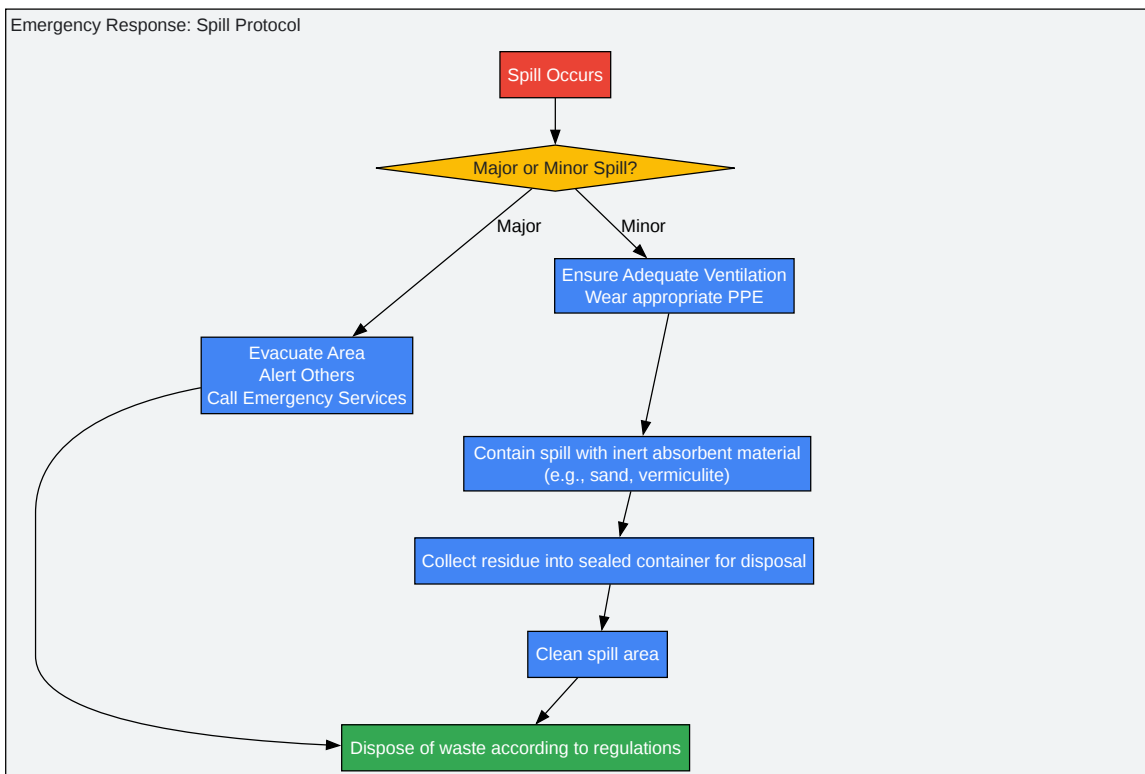
Protocol: Skin Sensitization - Local Lymph Node Assay (LLNA) (Based on OECD Guideline 429)

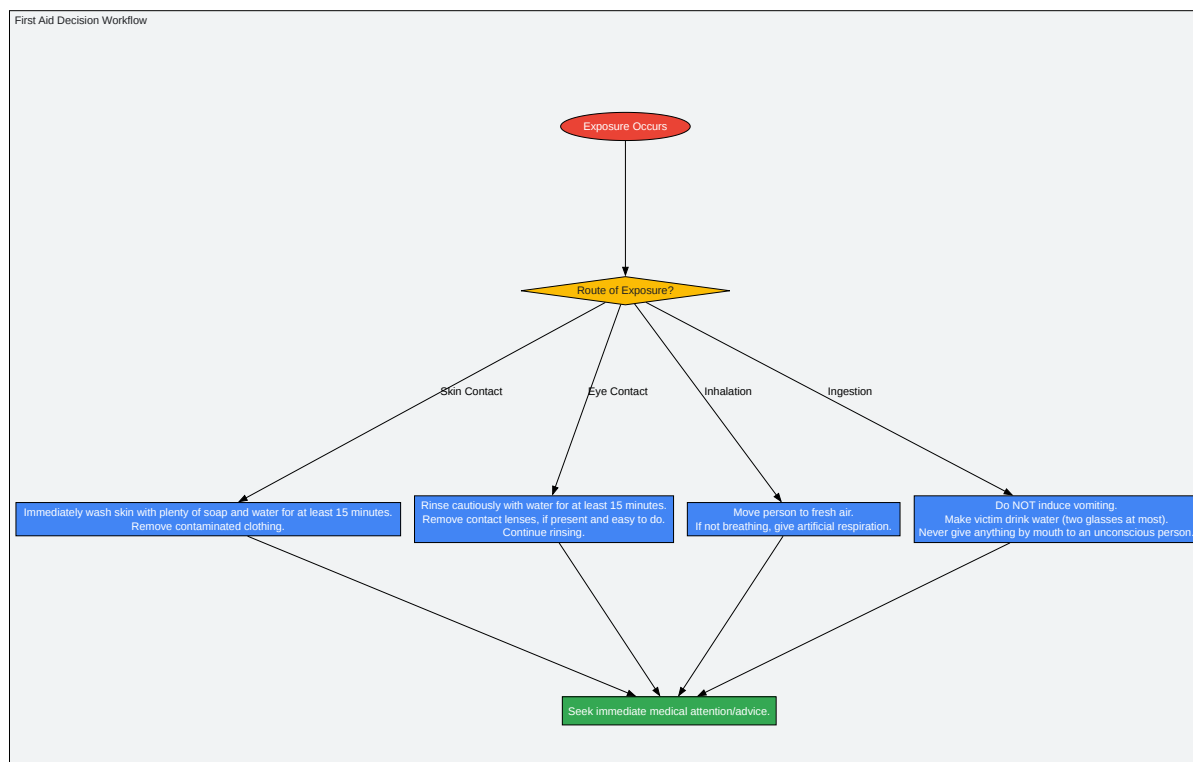
- Objective: To determine the potential of a substance to induce skin sensitization.
- Test Principle: The LLNA measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance. This proliferation is proportional to the dose and to the allergenic potency of the test substance. A radiolabeled nucleoside (e.g., ^3H -methyl thymidine) is incorporated into the DNA of proliferating cells and is used as a measure of proliferation.
- Methodology:
 - Test Animals: Typically, CBA/Ca or CBA/J strain mice are used.
 - Application: The test substance is applied to the dorsum of both ears for three consecutive days.
 - Proliferation Measurement: On day 5, a radiolabeled nucleoside is injected intravenously. After a set period, the animals are euthanized, and the draining auricular lymph nodes are excised.
 - Data Analysis: A single-cell suspension of lymph node cells is prepared, and the level of radioactivity is measured. The stimulation index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. A substance is classified as a sensitizer if the SI is 3 or greater.

Health and Safety Workflows

Effective management of **Diisopropyl maleate** requires structured workflows for risk assessment and emergency response.







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